

# Technical Support Center: Carnallite Dehydration Process

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## Compound of Interest

Compound Name: Carnallite

Cat. No.: B072600

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the challenges encountered during the **carnallite** ( $\text{KCl} \cdot \text{MgCl}_2 \cdot 6\text{H}_2\text{O}$ ) dehydration process.

## Frequently Asked Questions (FAQs)

Q1: What is the primary challenge during the dehydration of **carnallite**?

The principal challenge is the hydrolysis of magnesium chloride ( $\text{MgCl}_2$ ), a component of **carnallite**. As water is removed at elevated temperatures, the  $\text{MgCl}_2$  can react with the water vapor to form undesirable byproducts like magnesium hydroxychloride ( $\text{MgOHCl}$ ) and subsequently magnesium oxide ( $\text{MgO}$ ).<sup>[1][2][3][4]</sup> This is a significant issue, particularly in applications like the electrolytic production of magnesium, as these oxy-compounds do not decompose during electrolysis and form slimes, leading to magnesium loss.<sup>[1]</sup>

Q2: At what temperatures does hydrolysis become a significant problem?

Hydrolysis of  $\text{MgCl}_2$  can begin at temperatures above  $180^\circ\text{C}$ , with the reaction rate increasing significantly at temperatures exceeding  $300^\circ\text{C}$ .<sup>[5][6]</sup> The formation of  $\text{MgOHCl}$  from various magnesium chloride hydrates has been observed in the temperature range of  $210\text{--}445^\circ\text{C}$ .<sup>[2]</sup>

Q3: How can the hydrolysis of magnesium chloride be minimized or prevented?

Several strategies can be employed to suppress the hydrolysis reaction:

- **Atmosphere Control:** Performing the dehydration in an atmosphere of dry hydrogen chloride (HCl) gas can inhibit the hydrolysis reaction according to Le Chatelier's principle.[\[2\]](#)
- **Ammonium Chloride Addition:** The use of ammonium **carnallite**, a double salt containing ammonium chloride, is an effective method. The formation of  $\text{NH}_4\text{Cl} \cdot \text{MgCl}_2 \cdot n\text{H}_2\text{O}$  at temperatures below 300°C helps to suppress hydrolysis.[\[7\]](#)
- **Chlorinating Agents:** In molten-salt processes, treating the melt with a chlorinating agent, such as gaseous chlorine, can convert the magnesium oxide that has formed back into magnesium chloride.[\[1\]](#)[\[2\]](#)
- **Controlled Temperature Staging:** A carefully controlled, stepwise heating process is critical to remove water at lower temperatures before reaching the temperatures where hydrolysis is rapid.[\[2\]](#)
- **Excess Potassium Chloride:** Maintaining a slight excess of potassium chloride in the initial mixture can also help to reduce the hydrolysis of magnesium chloride during dehydration.[\[8\]](#)  
[\[9\]](#)

Q4: How should **carnallite** be handled and stored to prevent degradation?

**Carnallite** is a deliquescent mineral, which means it readily absorbs moisture from the atmosphere.[\[10\]](#) To prevent premature hydration or decomposition, specimens must be stored in a well-sealed, dry container in an environment with low ambient humidity.[\[10\]](#)

## Troubleshooting Guide

Problem	Potential Cause(s)	Recommended Solution(s)
High MgO content in the final product	Excessive hydrolysis of $\text{MgCl}_2$ due to high temperatures and the presence of water vapor.	<ul style="list-style-type: none"><li>- Implement a stepwise heating protocol to remove water at lower temperatures.</li><li>- Introduce a dry HCl gas atmosphere during the higher temperature stages.<a href="#">[2]</a></li><li>- For molten processes, treat the melt with a chlorinating agent (e.g., <math>\text{Cl}_2</math>) to convert MgO back to <math>\text{MgCl}_2</math>.<a href="#">[1]</a></li></ul>
Material clumping or caking in the reactor	Partial melting and agglomeration of particles, often an issue in fluidized bed systems.	<ul style="list-style-type: none"><li>- Ensure proper and vigorous fluidization.</li><li>- Consider using a vibrated fluidized bed to improve particle separation.<a href="#">[6]</a></li><li>- Separate feed material into different particle size fractions for more uniform processing.<a href="#">[11]</a></li></ul>
Equipment Corrosion	Release of corrosive HCl gas as a byproduct of the hydrolysis reaction. <a href="#">[12]</a> The presence of $\text{MgOH}^+$ impurities also correlates with higher corrosion rates. <a href="#">[13]</a>	<ul style="list-style-type: none"><li>- Minimize hydrolysis using the methods described above (e.g., atmosphere control, temperature staging).</li><li>- Purify the dehydrated carnallite to remove <math>\text{MgOHCl}</math> impurities before high-temperature applications.<a href="#">[13]</a></li><li>- Select appropriate corrosion-resistant materials for reactor construction.</li></ul>
Incomplete Dehydration (residual water)	Insufficient temperature or duration of the dehydration steps.	<ul style="list-style-type: none"><li>- Increase the final dehydration temperature and/or the holding time at each stage.</li><li>- Ensure the process reaches temperatures above <math>400^\circ\text{C}</math> for</li></ul>

the final removal of chemically bound water.[\[5\]](#)[\[6\]](#)

## Data Presentation

Table 1: Example of a Two-Stage Industrial Dehydration Process

This table summarizes the parameters for a two-stage process to dehydrate enriched **carnallite**.

Stage	Process Description	Temperature Range	Duration	Resulting Water Content (wt.%)	Reference
Stage 1: Partial Dehydration	Heating of solid enriched carnallite in a counterflow of fuel combustion products.	205°C - 230°C	1.5 - 2 hours	3 - 8%	<a href="#">[1]</a>
Stage 2: Final Dehydration	Melting the partially dehydrated material, treating with a chlorinating agent, and settling.	700°C - 800°C	2 - 2.5 hours	< 0.5%	<a href="#">[1]</a>

Table 2: Influence of Dehydration Method on Final MgO Content

This table compares the resulting magnesium oxide (MgO) impurity levels from different dehydration strategies.

Dehydration Method/Atmosphere	Final Temperature	Resulting MgO Content (wt.%)	Reference
Air Atmosphere (Standard Heating)	700°C - 800°C	2 - 3% (after chlorination)	[1]
Ammonium Carnallite + NH <sub>3</sub> Atmosphere	700°C	~0.087%	[5][6]
Thermal & Chemical Purification with Mg metal	800°C	< 0.5% (as MgOH <sup>+</sup> )	[13]

## Experimental Protocols

### Protocol 1: Stepwise Thermal Dehydration for High-Purity Salt

This protocol is based on a method designed to minimize hydrolysis by carefully removing water in stages.[2]

- Initial Drying: Place the **carnallite** sample in a suitable vessel. Heat to 117°C and hold for 8 hours to remove loosely bound and hygroscopic water.
- First Stage Dehydration: Increase the temperature to 180°C at a rate of 5°C/min and hold for 8 hours. This step primarily converts the hexahydrate to the dihydrate form.
- Second Stage Dehydration: Increase the temperature to 240°C at 5°C/min and hold for 2 hours.
- Third Stage Dehydration: Increase the temperature to 400°C at 5°C/min and hold for 1 hour.
- Final Anhydrous Step: Increase the temperature to 600°C at 5°C/min and hold for 1 hour to yield the anhydrous salt. Note: Performing the later stages (above 240°C) under a dry HCl or inert gas atmosphere is recommended to further suppress hydrolysis.

### Protocol 2: Dehydration via Ammonium **Carnallite**

This method utilizes ammonium chloride to create a more stable intermediate that is less prone to hydrolysis.[5][7]

- Synthesis of Ammonium **Carnallite**: Synthesize ammonium **carnallite** by reacting a hydrated magnesium chloride source (e.g., bischofite) with an ammonium chloride solution in a 1:1 molar ratio.
- Initial Dehydration: Heat the synthesized ammonium **carnallite** at 160°C for approximately 4 hours. This removes a significant portion of the water, yielding dehydrated ammonium **carnallite**. [5]
- Ammoniation & Final Dehydration: Mix the dehydrated ammonium **carnallite** with solid ammonium chloride (e.g., at a 1:4 mass ratio). Heat the mixture to 410°C. The decomposition of  $\text{NH}_4\text{Cl}$  creates an ammonia ( $\text{NH}_3$ ) atmosphere that prevents hydrolysis. [5]
- Calcination: Calcine the resulting product at a temperature of 700-750°C to produce high-purity anhydrous magnesium chloride with minimal MgO content. [5][6]

## Visualizations

Troubleshooting logic for high MgO content.

Simplified pathway of **carnallite** hydrolysis.

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